

Chemical structure and properties of Bz-RS-iSer(3-Ph)-OMe

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Compound of Interest

Compound Name: Bz-RS-iSer(3-Ph)-OMe

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In-Depth Technical Guide: Bz-RS-iSer(3-Ph)-OMe

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Bz-RS-iSer(3-Ph)-OMe**, a derivative of the well-known anti-cancer agent Taxol. The information is intended for researchers, scientists, and professionals involved in drug development and discovery.

Chemical Structure and Properties

Bz-RS-iSer(3-Ph)-OMe, with the full chemical name Methyl (2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoate, is a synthetic compound with significant biological activities. Its fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	C17H17NO4
Molecular Weight	299.32 g/mol [1]
Synonyms	Methyl (2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoate[2]
Appearance	Solid
Purity	≥98%[3]
Storage	Store at -20°C for long-term stability (up to 4 years)[3]. Stock solutions can be stored at -80°C for 2 years or -20°C for 1 year.[1]

Biological Activity and Mechanism of Action

Bz-RS-iSer(3-Ph)-OMe has demonstrated a range of biological effects, positioning it as a compound of interest for further investigation in virology, oncology, and immunology.[1][2]

Antiviral Activity

The compound is a known inhibitor of the Herpes Simplex Virus (HSV) replication cycle.[1][2] This activity occurs at concentrations that exhibit low cytotoxicity, suggesting a favorable therapeutic window for antiviral applications.

Antiproliferative and Cytotoxic Effects

As a derivative of Taxol, **Bz-RS-iSer(3-Ph)-OMe** exhibits antiproliferative properties by blocking the mitotic division of cells.[1][2] This mechanism of action is central to its potential as an anti-cancer agent. It has also been shown to influence the size of tumors induced by the Moloney murine sarcoma virus (M-MSV).[1][2]

Immunomodulatory Effects

Bz-RS-iSer(3-Ph)-OMe has been observed to affect the immune response by inhibiting the proliferation of T lymphocytes induced by phytohemagglutinin (PHA).[1][2] This suggests a

potential role for the compound in modulating immune responses, which could be relevant in the context of autoimmune diseases or cancer immunotherapy.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and extension of research findings. The following sections outline the methodologies for key experiments based on available information.

Preparation of Stock Solutions

For in vitro and in vivo studies, proper preparation of **Bz-RS-iSer(3-Ph)-OMe** solutions is critical.

Protocol for a 21.7 mg/mL DMSO Stock Solution:

- Weigh the desired amount of **Bz-RS-iSer(3-Ph)-OMe** powder.
- Dissolve the powder in dimethyl sulfoxide (DMSO) to a final concentration of 21.7 mg/mL.
- Mix thoroughly until a clear solution is obtained.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.[\[1\]](#)

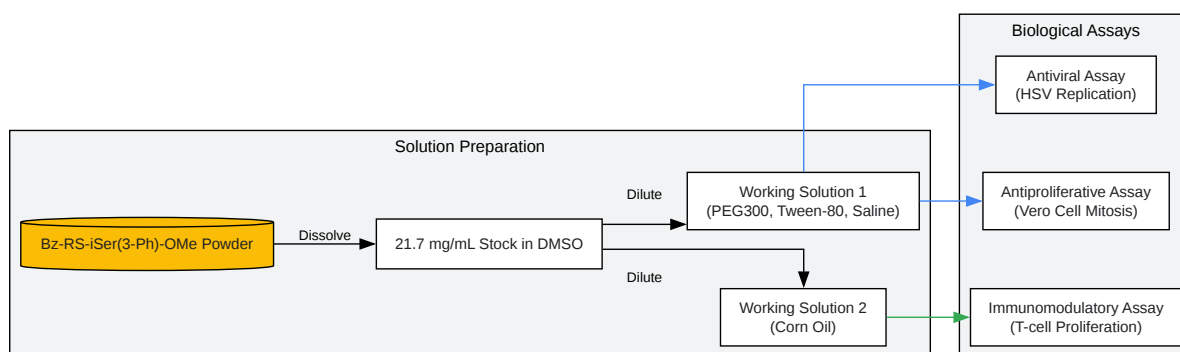
Protocol for Working Solutions for In Vivo Studies (Example):[\[1\]](#)

- Method 1 (with PEG300 and Tween-80):
 - Take 100 µL of the 21.7 mg/mL DMSO stock solution.
 - Add 400 µL of PEG300 and mix until uniform.
 - Add 50 µL of Tween-80 and mix again.
 - Add 450 µL of saline to reach a final volume of 1 mL. This results in a clear solution of ≥ 2.17 mg/mL.[\[1\]](#)

- Method 2 (with Corn Oil):
 - Take 100 μ L of the 21.7 mg/mL DMSO stock solution.
 - Add 900 μ L of corn oil and mix thoroughly. This also yields a clear solution of ≥ 2.17 mg/mL.^[1]

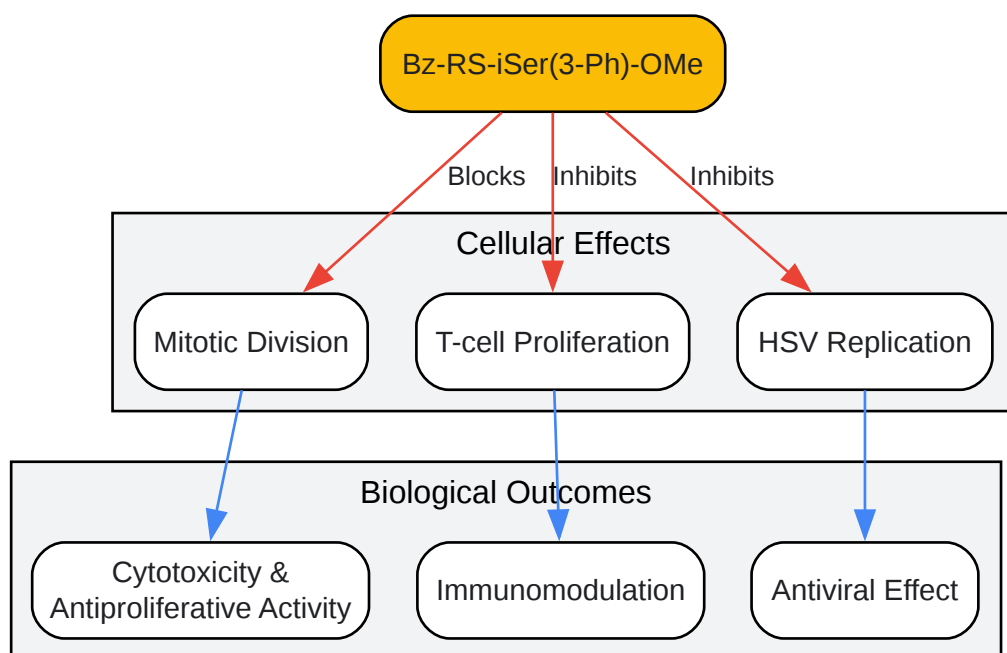
Visualized Workflows and Pathways

To facilitate a clearer understanding of the experimental processes and the compound's mechanism of action, the following diagrams are provided.



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Figure 1: General experimental workflow for preparing and testing **Bz-RS-iSer(3-Ph)-OMe**.



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Figure 2: Simplified diagram of the biological activities of **Bz-RS-iSer(3-Ph)-OMe**.

Conclusion

Bz-RS-iSer(3-Ph)-OMe is a promising synthetic compound with a multifaceted biological profile. Its demonstrated antiviral, antiproliferative, and immunomodulatory activities warrant further investigation to elucidate its full therapeutic potential. The information and protocols provided in this guide serve as a foundational resource for researchers and drug development professionals interested in exploring the applications of this Taxol derivative.

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